

An In-depth Technical Guide to trans-2-Methylcyclopropanecarboxylic Acid

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Compound of Interest

trans-2-Methylcyclopropanecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-2-Methylcyclopropanecarboxylic acid**, a significant molecule in organic synthesis and medicinal chemistry. This document details its chemical and physical properties, experimental protocols for its synthesis, and its applications in the pharmaceutical industry.

Chemical and Physical Properties

trans-2-Methylcyclopropanecarboxylic acid is a colorless liquid. Its fundamental properties are summarized in the table below, providing a quantitative look at its key characteristics.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Weight | 100.12 g/mol | [1][2] |
| Molecular Formula | C ₅ H ₈ O ₂ | [1][2] |
| Density | 1.027 g/mL at 25 °C | |
| Boiling Point | 190-191 °C at 745 mmHg | |
| Refractive Index | n ₂₀ /D 1.439 | |
| CAS Number | 6202-94-4 | [1] |

Synthesis of trans-2-Methylcyclopropanecarboxylic Acid

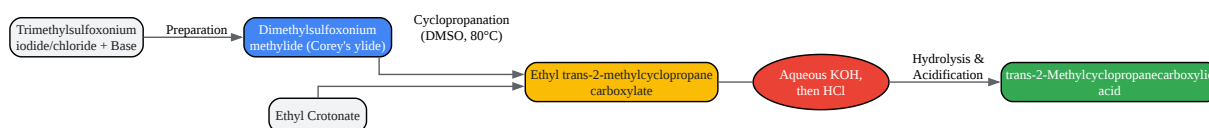
The synthesis of **trans-2-Methylcyclopropanecarboxylic acid** can be achieved through several methods. The two most prominent approaches are Corey's cyclopropanation and the Simmons-Smith reaction.[\[3\]](#)

2.1. Corey's Cyclopropanation

A scalable and stereoselective process for synthesizing **trans-2-Methylcyclopropanecarboxylic acid** involves the reaction of ethyl crotonate with dimethylsulfoxonium methylide, also known as Corey's ylide.[\[3\]](#) This method is often preferred for electron-poor olefins.[\[3\]](#)

Experimental Protocol:

- **Preparation of Corey's Ylide:** Dimethylsulfoxonium methylide is prepared from trimethylsulfoxonium iodide or chloride and a base in a solvent like DMSO or THF at or below room temperature.[\[3\]](#)
- **Cyclopropanation:** The prepared ylide is then added to ethyl crotonate in DMSO at a temperature of 80 °C under anhydrous conditions.[\[3\]](#) A design of experiment (DoE) can be utilized to optimize reaction parameters for higher yields.[\[3\]](#)
- **Hydrolysis:** The resulting ethyl trans-2-methylcyclopropane carboxylate can be directly hydrolyzed by adding aqueous potassium hydroxide to the crude DMSO solution. This reaction is typically complete within one hour at room temperature.[\[3\]](#)
- **Extraction:** Following hydrolysis, the solution is acidified with HCl, and the final product, **trans-2-Methylcyclopropanecarboxylic acid**, is extracted using a suitable solvent such as MTBE, toluene, or isopropyl acetate.[\[3\]](#)



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Corey's Ylide Synthesis Workflow

2.2. Simmons-Smith Reaction

An alternative method for the synthesis of cyclopropanes is the Simmons-Smith reaction.[3] This procedure involves treating an olefin with diiodomethane (CH_2I_2) and a zinc-copper couple.[3]

Spectroscopic Data

The structural elucidation of **trans-2-Methylcyclopropanecarboxylic acid** is confirmed through various spectroscopic techniques. Mass spectrometry and infrared spectroscopy are commonly employed.

| Spectroscopic Data | Description |
|-------------------------------------|--|
| Mass Spectrum (Electron Ionization) | Provides information on the fragmentation pattern and molecular weight of the compound. |
| Infrared (IR) Spectrum | Shows characteristic absorption bands for the carboxylic acid functional group (O-H and C=O stretching). |

Applications in Drug Development

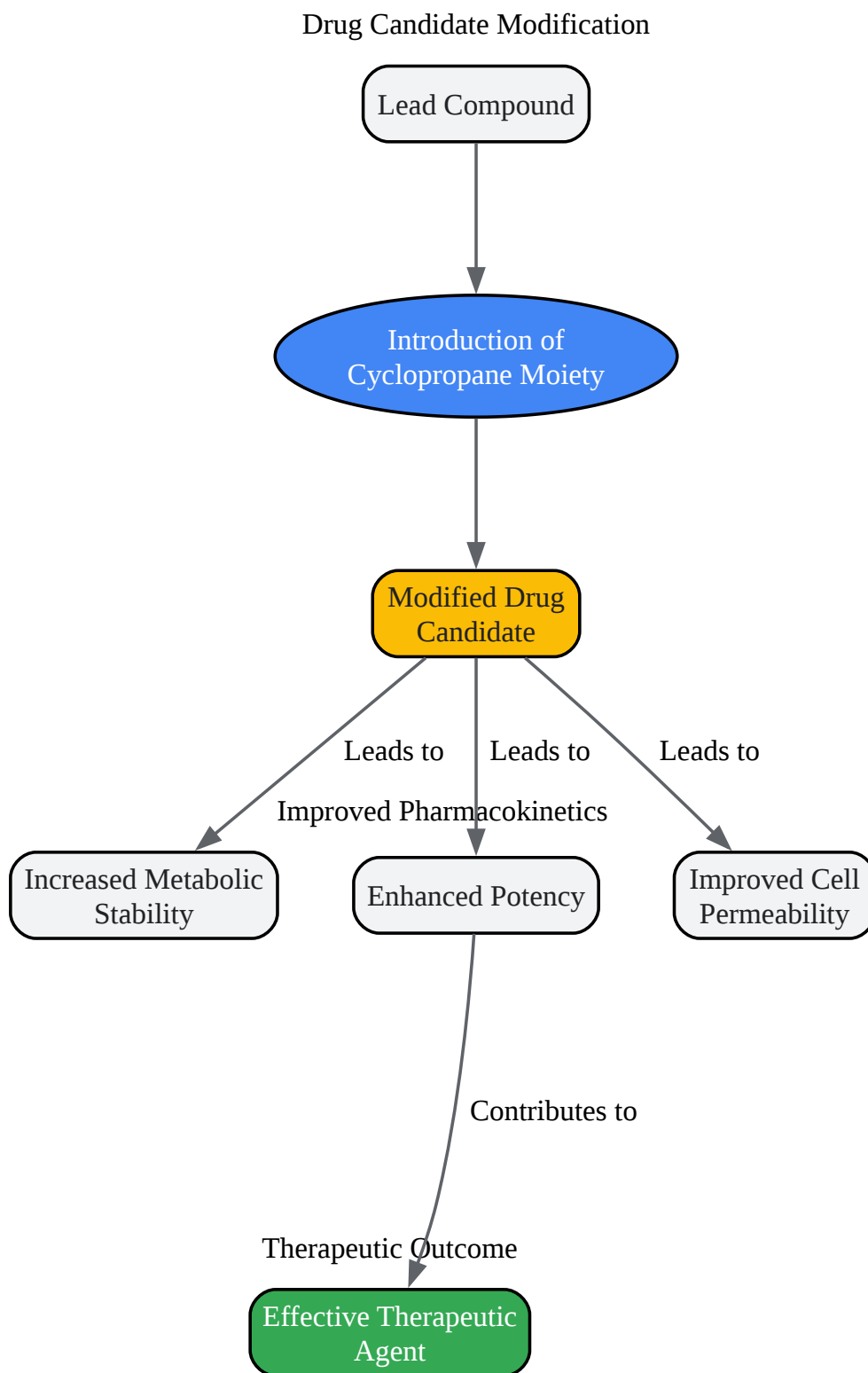
The 2-substituted-cyclopropanecarboxylic acid structure is a valuable pharmacophore found in several biologically important compounds.[3] The inclusion of a cyclopropane ring in a molecule

can significantly impact its pharmacological properties.

Cyclopropane rings are often incorporated into drug candidates to:

- **Improve Metabolic Stability:** The strained ring system can be less susceptible to metabolic degradation.
- **Enhance Potency:** The rigid structure of the cyclopropane ring can lock the molecule into a bioactive conformation, leading to stronger interactions with its biological target.
- **Increase Cell Permeability:** Cyclopropanes can help drug molecules cross cellular membranes more effectively.[\[4\]](#)

The unique triangular structure of cyclopropanes, composed of three carbon atoms, imparts significant ring strain.[\[4\]](#) This inherent strain contributes to their unique reactivity and utility in medicinal chemistry. The development of novel synthetic methods to create cyclopropanes is an active area of research with the potential to lead to new therapeutic agents.[\[4\]](#)



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Role of Cyclopropanes in Drug Discovery

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